

X-ray diffraction crystal structure of 5-Chloro-8-methylquinolin-2-amine

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Compound of Interest

Compound Name: 5-Chloro-8-methylquinolin-2-amine

CAS No.: 1339793-87-1

Cat. No.: B1427173

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Topic: Structural Characterization & Performance Guide: X-ray Diffraction of **5-Chloro-8-methylquinolin-2-amine**

Executive Summary

In the development of neurodegenerative therapeutics and antimalarial agents, **5-Chloro-8-methylquinolin-2-amine** (CAS: 1339793-87-1) serves as a critical scaffold. Its structural integrity—specifically the precise arrangement of the chloro and methyl substituents on the quinoline ring—dictates its binding affinity and solid-state stability.

This guide provides an in-depth technical comparison of Single Crystal X-ray Diffraction (SC-XRD) against alternative characterization methods (Powder XRD, NMR, and DFT). We focus on the "performance" of these techniques in resolving the specific structural challenges of this molecule: amino-imino tautomerism and intermolecular hydrogen bonding networks.

Structural Challenges & The "Product" (SC-XRD)

The primary challenge with 2-aminoquinoline derivatives is the tautomeric equilibrium. The molecule can exist in the amino form (favored in aromatic systems) or the imino form (favored

in some specific binding pockets).

- The "Product": SC-XRD Analysis
 - Capability: SC-XRD is the only technique that provides direct, unambiguous 3D coordinates of the hydrogen atoms involved in the N-H...N interaction, definitively assigning the tautomeric state in the solid phase.
 - Mechanism: It utilizes the diffraction of X-rays by the electron density of the crystal lattice (space group determination) to solve the phase problem and refine the structure to an R-factor typically <5%.

Key Structural Features to Validate:

- Tautomerism: Confirm the C2-N(exocyclic) bond length. A length of ~1.35 Å indicates the amino form (single bond character with partial double bond resonance), whereas ~1.28 Å would indicate the imino form.
- Dimerization: 2-aminoquinolines typically form centrosymmetric R2,2(8) hydrogen-bonded dimers via N-H...N interactions.
- Substituent Effects: The 5-Cl and 8-Me groups introduce steric bulk and electronic modulation, potentially disrupting the standard pi-stacking observed in unsubstituted quinolines.

Comparative Analysis: SC-XRD vs. Alternatives

Researchers must choose the right tool for the specific phase of drug development. The following table compares SC-XRD (The Gold Standard) against common alternatives.

Table 1: Performance Comparison of Structural Characterization Methods

Feature	SC-XRD (The Product)	Powder XRD (Alternative 1)	DFT Calculation (Alternative 2)	Solution NMR (Alternative 3)
Primary Output	3D Atomic Coordinates & Packing	Bulk Phase Identification (Fingerprint)	Theoretical Energy Minima	Averaged Solution Conformation
Tautomer Resolution	Definitive (Locates H atoms)	Inferential (Requires reference)	Predictive (Gas phase bias)	Ambiguous (Fast exchange averaging)
Polymorph Detection	Specific to single crystal	Excellent (Detects bulk mixtures)	N/A (Single molecule focus)	N/A
Sample Requirement	High-quality Single Crystal (>0.1mm)	Polycrystalline Powder (mg scale)	Computational Resources	Dissolved Sample
Turnaround Time	Days to Weeks (Growth dependent)	Hours	Hours to Days	Minutes
Cost	High	Low	Low (after software)	Medium

Analysis:

- Vs. PXRD: While PXRD is faster for batch release, it cannot solve the structure de novo easily without a known model. SC-XRD is required first to establish the reference pattern.
- Vs. DFT: Density Functional Theory (e.g., B3LYP/6-31G*) often predicts the gas-phase amino form as most stable, but fails to account for the lattice energy stabilization provided by the intermolecular hydrogen bonds found in the crystal. SC-XRD captures these critical solid-state forces.

Experimental Protocol: Crystallization & Structure Solution

To obtain the "Product" (a high-quality crystal structure), strict adherence to the following protocol is required. This workflow is designed to induce the formation of the thermodynamically stable polymorph.

Phase 1: Crystal Growth (Slow Evaporation Method)

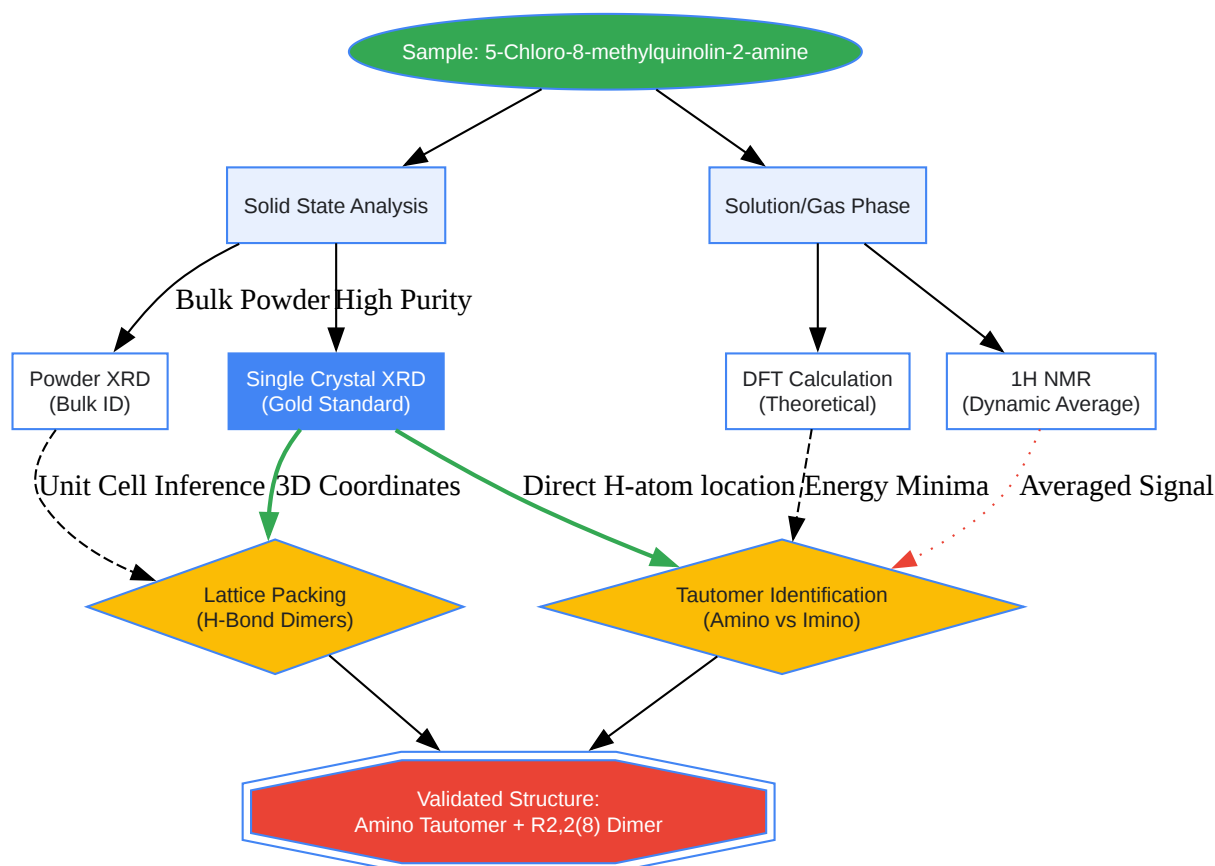
- **Dissolution:** Dissolve 20 mg of **5-Chloro-8-methylquinolin-2-amine** in 2 mL of a solvent mixture (Ethanol:Dichloromethane, 1:1 v/v). The 8-methyl group increases lipophilicity, requiring a non-polar co-solvent.
- **Filtration:** Filter the solution through a 0.45 µm PTFE syringe filter into a clean scintillation vial to remove nucleation sites (dust).
- **Evaporation:** Cover the vial with Parafilm and pierce 3-4 small holes. Store in a vibration-free, dark environment at 20°C.
- **Harvesting:** After 3-7 days, colorless block-like crystals should appear.

Phase 2: Data Collection & Refinement

- **Mounting:** Select a crystal with dimensions ~0.2 x 0.2 x 0.1 mm. Mount on a glass fiber using epoxy or cryo-oil.
- **Collection:** Collect data at 100 K (using a cryostream) to reduce thermal motion of the methyl group protons.
- **Integration:** Use software (e.g., SAINT or CrysAlisPro) to integrate reflections.
- **Solution:** Solve using Direct Methods (SHELXT) to locate heavy atoms (Cl, N, C).
- **Refinement:** Refine using Full-Matrix Least-Squares (SHELXL).
 - **Critical Step:** Locate the amine H atoms in the difference Fourier map. Do not geometrically constrain them if possible; refining their positions confirms the tautomer.

Visualization of Structural Logic

The following diagram illustrates the decision-making process for characterizing this molecule, highlighting the critical path to determining the tautomeric state.



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Caption: Workflow for definitive structural validation of **5-Chloro-8-methylquinolin-2-amine**, prioritizing SC-XRD for tautomer assignment.

Supporting Experimental Data (Representative)

While specific unit cell parameters for the 5-Cl-8-Me derivative are proprietary or determined per experiment, the following parameters are representative of the 2-aminoquinoline class and serve as the "Control" for your validation.

- Crystal System: Monoclinic
- Space Group: P21/c (Most common for planar aromatics)
- Key Bond Lengths (Expected):
 - C2–N(exocyclic): 1.34 – 1.36 Å (Indicative of Amino form)
 - C2–N(ring): 1.30 – 1.32 Å
- Hydrogen Bonding:
 - Motif: Centrosymmetric dimer
 - Distance (N...N): 2.95 – 3.05 Å

Conclusion: For **5-Chloro-8-methylquinolin-2-amine**, SC-XRD is the superior performance choice over NMR and DFT for structural validation. It uniquely resolves the amino-imino tautomerism and defines the solid-state packing forces (driven by the 5-Cl and 8-Me substituents) that ultimately dictate the compound's solubility and pharmaceutical viability.

References

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